Introduction: The Role of Deuterated Compounds in Modern Research

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Compound of Interest

Compound Name:	*tert-Butanol-d10*
CAS No.:	*53001-22-2*
Cat. No.:	*B166771*

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In the landscape of analytical chemistry and drug development, precision and clarity are paramount. Isotopically labeled compounds, particularly those substituted with deuterium, serve as indispensable tools for achieving this clarity. **tert-Butanol-d10**, the fully deuterated analog of tert-butanol, stands out for its utility in a range of sophisticated applications. Its unique properties, stemming from the replacement of ten hydrogen atoms with deuterium, make it an invaluable asset in nuclear magnetic resonance (NMR) spectroscopy, mass spectrometry (MS), and in the study of reaction mechanisms. This guide provides a comprehensive overview of **tert-Butanol-d10**, from its fundamental properties to its practical application in the laboratory.

The Chemical Abstracts Service (CAS) has assigned the number 53001-22-2 to **tert-Butanol-d10**[1][2][3][4]. This unique identifier is critical for unambiguous identification in procurement, regulatory submissions, and scientific literature.

Core Physicochemical Properties

The substitution of hydrogen with deuterium, a heavier and stable isotope, imparts subtle but significant changes to the molecule's physical properties compared to its non-deuterated

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counterpart (CAS 75-65-0)[2][5]. These differences are foundational to its applications.

Property	Value
CAS Number	53001-22-2[1][2][3][4]
Molecular Formula	$C_4D_{10}O$ or $(CD_3)_3COD$[2][3][4]
Molecular Weight	84.18 g/mol [1][2][3][4]
Appearance	Clear, colorless liquid[1]
Boiling Point	~82 °C[1][2][3][6][7]
Density	~0.893 g/mL at 25 °C[1][2][3][6][7]
Flash Point	11 °C (52 °F)[1][3][6]
Refractive Index	n20/D 1.3835[1][2][6][7]
Isotopic Purity	Typically ≥98 atom % D[5][6]

Molecular Structure

The structure of tert-butanol consists of a central carbon atom bonded to three methyl groups and a hydroxyl group. In **tert-Butanol-d10**, all hydrogen atoms, including the one in the hydroxyl group, are replaced by deuterium.

Caption: Molecular structure of **tert-Butanol-d10**, $(CD_3)_3COD$.

Synthesis Pathway

The preparation of fully deuterated tert-butanol is most effectively achieved through a Grignard reaction. This classic organometallic reaction is adapted by using deuterated starting materials to ensure complete isotopic labeling.

The primary route involves the reaction of a deuterated Grignard reagent, methyl-d3-magnesium iodide, with deuterated acetone[1][8]. The resulting alkoxide is then hydrolyzed under acidic conditions using heavy water (D_2O) to yield the final product[8]. The use of anhydrous conditions is critical until the final hydrolysis step to prevent premature quenching of the Grignard reagent.

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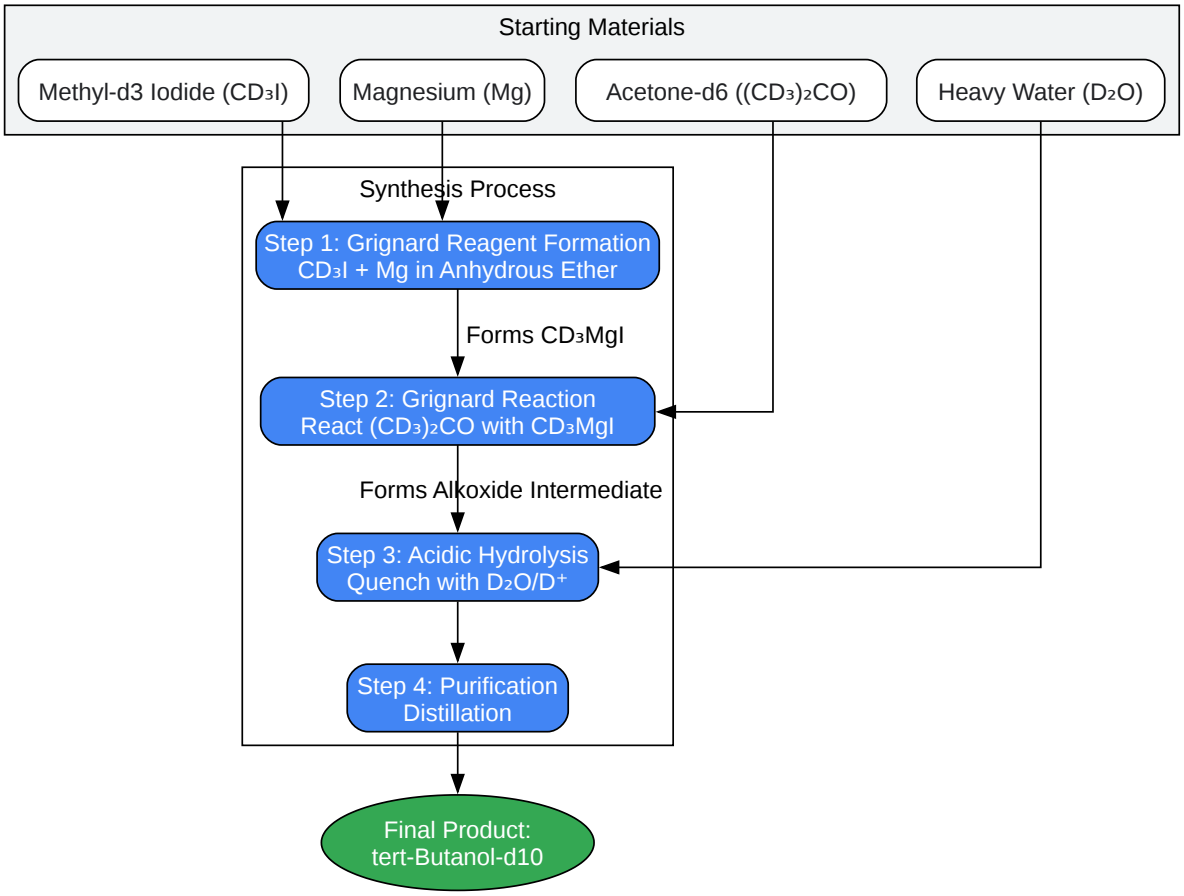

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Caption: Workflow for the synthesis of **tert-Butanol-d10** via Grignard reaction.

Key Applications in Scientific Research

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The unique characteristics of **tert-Butanol-d10** make it a versatile tool in several scientific domains.

Internal Standard for Mass Spectrometry (MS)

In quantitative analysis using Gas Chromatography (GC) or Liquid Chromatography (LC) coupled with MS, an internal standard (IS) is crucial for correcting variations in sample preparation and instrument response. An ideal IS is chemically similar to the analyte but has a different mass, ensuring it does not interfere with the analyte's signal.

tert-Butanol-d10 is an excellent internal standard for the quantification of tert-butanol[1]. Because it co-elutes with the non-deuterated analyte but is easily distinguished by its higher mass-to-charge ratio (m/z), it allows for highly accurate and precise quantification. This application is particularly vital in forensic toxicology for the analysis of alcohols in postmortem specimens, where endogenous production of other alcohols like n-propanol can make them unsuitable as internal standards[9][10][11].

Deuterated Solvent for NMR Spectroscopy

In ^{1}H NMR spectroscopy, signals from protonated solvents can overwhelm the signals from the analyte of interest. Using a deuterated solvent minimizes this interference because deuterium resonates at a different frequency from hydrogen. **tert-Butanol-d10** can be used as a solvent for NMR analysis, especially when the analyte's solubility in common deuterated solvents like chloroform-d or DMSO-d6 is poor, but good in tert-butanol[12]. This leads to cleaner, higher-resolution spectra, enabling more precise structural elucidation[8][12].

Mechanistic and Isotopic Labeling Studies

The mass difference between hydrogen and deuterium allows researchers to track the fate of molecules through complex reaction pathways[8]. By strategically incorporating **tert-Butanol-d10** or its derivatives into a reaction, scientists can elucidate mechanisms by observing which products contain the deuterium label using techniques like mass spectrometry or NMR[8]. This is fundamental to understanding drug metabolism and developing new synthetic methodologies.

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Experimental Protocol: Quantification of Ethanol in an Aqueous Matrix using GC-FID with **tert-Butanol-d10** as an Internal Standard

This protocol outlines a validated method for quantifying ethanol in samples such as blood or vitreous humor, adapted from forensic toxicology practices[10][13]. The use of **tert-Butanol-d10** ensures that the internal standard is not endogenously present in the samples[9].

Objective: To accurately determine the concentration of ethanol using a headspace gas chromatograph with a flame ionization detector (GC-FID) and **tert-Butanol-d10** as the internal standard.

Materials:

- Agilent 6890 GC system (or equivalent) with a headspace autosampler and dual FID detectors.
- Dual capillary columns suitable for blood alcohol analysis (e.g., DB-ALC1 and DB-ALC2)[13].
- Ethanol (certified reference material).
- **tert-Butanol-d10** (≥99 atom % D).
- Deionized water.
- 20 mL headspace vials with crimp caps.

Methodology:

- Preparation of Internal Standard (IS) Stock Solution:
  - Accurately prepare a 0.4 g/L solution of **tert-Butanol-d10** in deionized water[13]. This solution will be added to all calibrators, controls, and unknown samples.
- Preparation of Calibration Standards:

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- Prepare a series of aqueous ethanol standards with concentrations ranging from 0.25 g/L to 4.0 g/L[13].
- In separate 20 mL headspace vials, add 250 µL of each calibration standard.
- To each vial, add 1750 µL of the **tert-Butanol-d10** internal standard solution[13].
- Immediately seal the vials with crimp caps.

- Sample Preparation:
  - For each unknown sample, add 250 µL of the sample to a headspace vial.
  - Add 1750 µL of the **tert-Butanol-d10** internal standard solution.
  - Immediately seal the vial.
- GC-FID Instrument Parameters:
  - Injector Temperature: 150°C[9]
  - Detector Temperature: 170°C[9]
  - Oven Program: Isothermal at 40°C.
  - Carrier Gas: Helium.
  - Headspace Conditions: Standard parameters for ethanol analysis (e.g., vial equilibration at 70°C for 10 minutes).
- Data Acquisition and Analysis:
  - Run the calibration standards first to establish a calibration curve. The curve is generated by plotting the ratio of the ethanol peak area to the IS peak area against the known ethanol concentration.
  - A linear regression should be applied, with an expected correlation coefficient (R^2) of >0.999[13].

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- Run the unknown samples.
- Calculate the ethanol concentration in the unknown samples by using the peak area ratio and the equation derived from the calibration curve.

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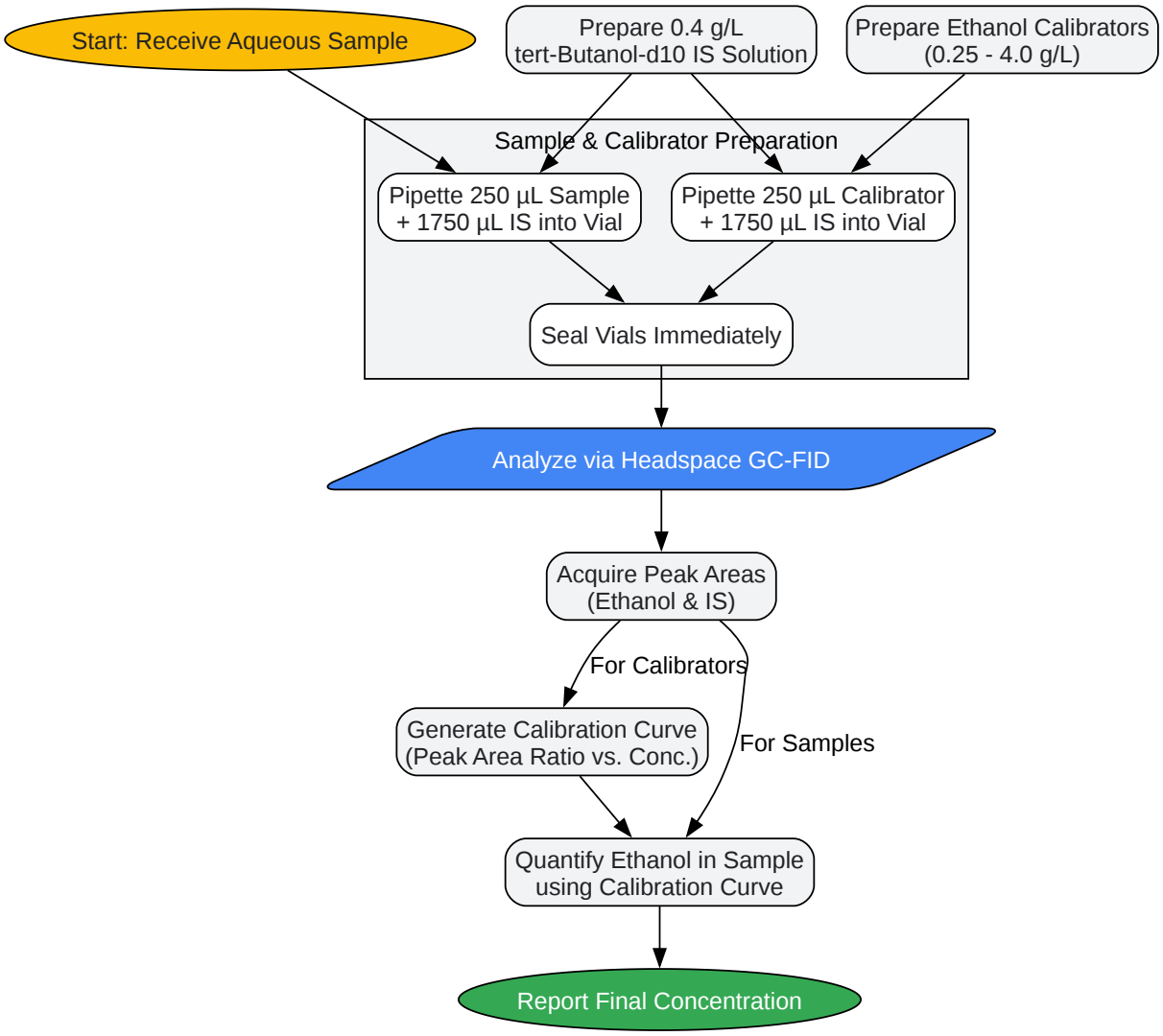

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Sources

- 1. Cas 53001-22-2,TERT-BUTANOL-D10 | lookchem [lookchem.com]
- 2. TERT-BUTANOL-D10 CAS#: 53001-22-2 [m.chemicalbook.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. scbt.com [scbt.com]
- 5. TERT-BUTANOL-D10 | Eurisotop [eurisotop.com]
- 6. tert-Butanol-d10 D 99atom 53001-22-2 [sigmaaldrich.com]
- 7. calpaclab.com [calpaclab.com]
- 8. Buy tert-Butanol-d10 | 53001-22-2 [smolecule.com]
- 9. faa.gov [faa.gov]
- 10. Gas chromatographic procedures for determination of ethanol in postmortem blood using t-butanol and methyl ethyl ketone as internal standards - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. phenomenex.blob.core.windows.net [phenomenex.blob.core.windows.net]
- 12. armar-europa.de [armar-europa.de]
- 13. farmaciajournal.com [farmaciajournal.com]

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